Performance characteristics of Nifuroxazide-d4 in different analytical platforms

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Compound of Interest	
Compound Name:	*Nifuroxazide-d4*
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Performance of Nifuroxazide-d4 in Analytical Platforms: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the performance characteristics of **Nifuroxazide-d4** when utilized as an internal standard in the bioanalysis of Nifuroxazide across different biological matrices. The data presented is based on a validated high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method, a gold standard for quantitative drug analysis. The use of a deuterated internal standard like **Nifuroxazide-d4** is critical for correcting matrix effects and ensuring the accuracy and precision of results.

Data Presentation: Performance Characteristics

The following table summarizes the key performance metrics of an HPLC-MS/MS method developed for the quantification of Nifuroxazide, which utilizes a deuterated internal standard such as **Nifuroxazide-d4**, in mouse plasma and brain tissue. This method demonstrates high sensitivity, precision, and accuracy.

Performance Characteristic	Plasma	Brain Tissue
Linearity Range	1.0 - 100.0 ng/mL	2.0 - 80.0 ng/g
Correlation Coefficient (r²)	≥ 0.995	≥ 0.995
Lower Limit of Quantification (LLOQ)	1.0 ng/mL	2.0 ng/g
Intra-day Precision (CV%)	4.0 - 6.4%	1.7 - 3.3%
Inter-day Precision (CV%)	Similar to intra-day	Similar to intra-day
Intra-day Accuracy (%)	90.2 - 94.8%	105.4 - 111.8%
Inter-day Accuracy (%)	Similar to intra-day	Similar to intra-day
Matrix Effect	No significant effect observed	Not explicitly reported, but the use of an internal standard mitigates potential effects.

Experimental Protocols

A detailed methodology is crucial for replicating and validating analytical results. The following sections outline the key experimental protocols for the quantification of Nifuroxazide using a deuterated internal standard like **Nifuroxazide-d4**.

Sample Preparation

Plasma:

- A 100 µL aliquot of plasma is mixed with an internal standard solution (e.g., **Nifuroxazide-d4**).

- Protein precipitation is performed by adding a suitable organic solvent (e.g., acetonitrile).

- The mixture is vortexed and then centrifuged to pellet the precipitated proteins.

- The supernatant is collected, evaporated to dryness, and reconstituted in the mobile phase for injection into the HPLC-MS/MS system.

Brain Tissue:

- Brain tissue is weighed and homogenized in a suitable buffer (e.g., CH_3COONH_4 at pH 4.5) at a 1:3 (w/v) ratio.[1]

- A 180 µL aliquot of the brain homogenate is mixed with 20 µL of the working standard solution containing Nifuroxazide and the internal standard.[1]

- The subsequent protein precipitation and extraction steps are similar to those for plasma samples.

Chromatographic Conditions

- Analytical Column: A C18 reversed-phase column is typically used for the separation of Nifuroxazide.

- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile) is employed.

- Flow Rate: A constant flow rate is maintained throughout the chromatographic run.

- Column Temperature: The column is maintained at a constant temperature to ensure reproducible retention times.

Mass Spectrometric Detection

- Ionization Mode: Electrospray ionization (ESI) in either positive or negative ion mode is used, depending on the analyte's properties.

- Detection Mode: Multiple Reaction Monitoring (MRM) is utilized for its high selectivity and sensitivity. This involves monitoring specific precursor-to-product ion transitions for both Nifuroxazide and the internal standard (**Nifuroxazide-d4**).

- Ion Transitions: Specific m/z transitions for Nifuroxazide and **Nifuroxazide-d4** are selected and optimized for maximum signal intensity.
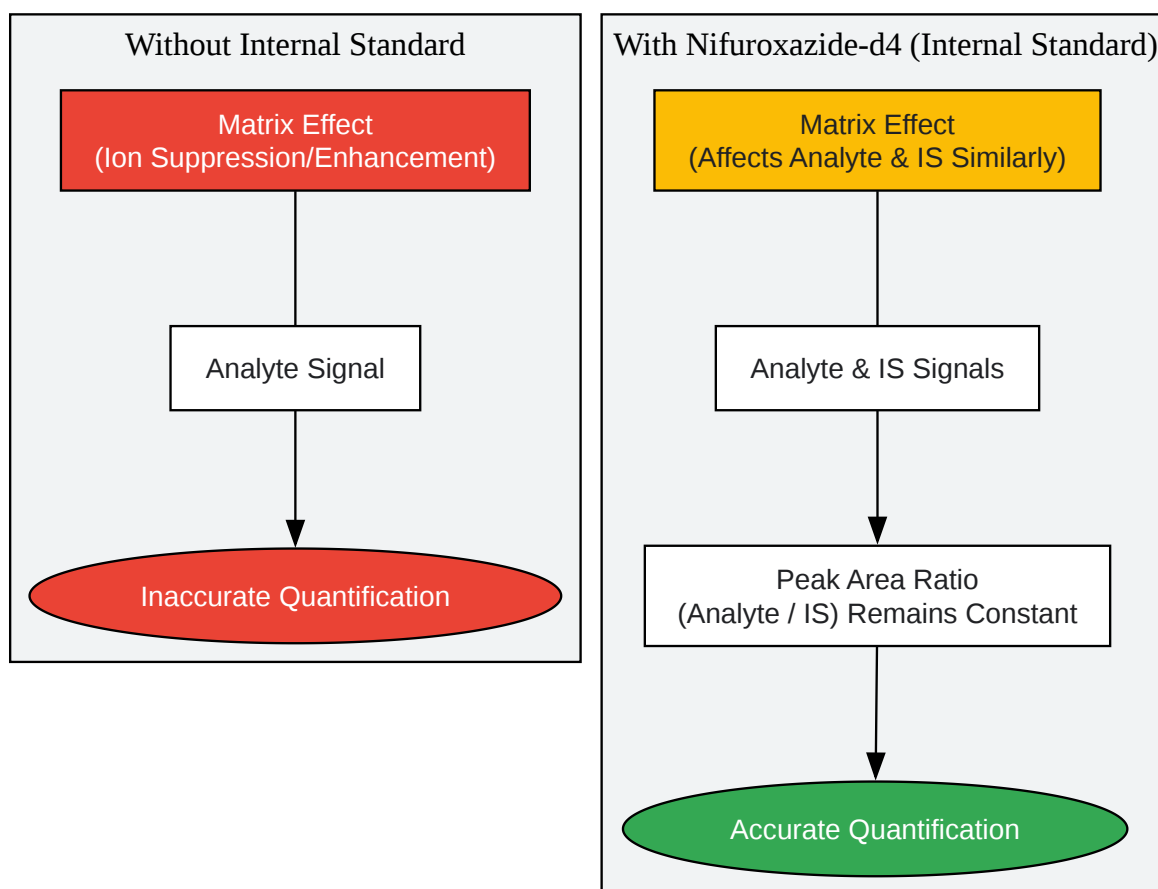
Mandatory Visualization

The following diagrams illustrate the logical workflow and the role of **Nifuroxazide-d4** in the analytical process.
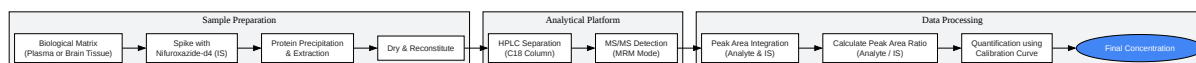
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Caption: Analytical workflow for Nifuroxazide quantification using **Nifuroxazide-d4**.

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Caption: Role of **Nifuroxazide-d4** in mitigating matrix effects for accurate quantification.

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References

- 1. Development and Validation of a HPLC–MS/MS Method to Measure Nifuroxazide and Its Application in Healthy and Glioblastoma-Bearing Mice - PMC [pmc.ncbi.nlm.nih.gov]

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